Ground state and excited states of 152Sm

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Samarium-152
Cat. No.:	B085415

Get Quote

An In-depth Technical Guide to the Ground State and Excited States of **Samarium-152**

Introduction to **Samarium-152**

The samarium isotope ^{152}Sm, with 62 protons and 90 neutrons, is a nucleus of significant interest in nuclear structure physics. It is situated at a critical transitional point on the chart of nuclides, where nuclear shapes evolve rapidly from spherical to well-deformed.[1] The nucleus ^{150}Sm (N=88) is considered nearly spherical, while ^{154}Sm (N=92) is a well-deformed rotor.[1] Consequently, ^{152}Sm serves as a classic example of a nucleus at the X(5) critical point of a quantum shape-phase transition, exhibiting complex phenomena such as shape coexistence and a rich spectrum of collective excitations.[2][3][4] Its structure provides a stringent test for various nuclear models.

Ground State Properties

The ground state of an even-even nucleus like ^{152}Sm is characterized by a spin-parity of $J\pi = 0^+$.[5] This state serves as the foundation upon which rotational and vibrational excited states are built. ^{152}Sm in its ground state possesses a significant prolate deformation, a key feature that gives rise to its rotational spectrum.[6][7] The degree of this deformation is quantified by the quadrupole deformation parameter, β_2.

Excited States and Collective Band Structures

The low-energy spectrum of ^{152}Sm is dominated by collective excitations, which are organized into distinct rotational and vibrational bands.

- Ground-State Band (GSB): This is the yrast band, representing the sequence of states with the lowest energy for a given angular momentum. It is a rotational band built upon the 0^+ ground state, with members having spin and parity of 2^+, 4^+, 6^+, and so on.[8][9] The energies of these levels approximate the $E = A[J(J+1)]$ pattern characteristic of a quantum mechanical rotor, although deviations indicate the nucleus is not a perfect rigid rotor.[7]

- Beta-Vibrational Band: The first excited $K\pi = 0^+$ band, with its bandhead at an excitation energy of 685 keV, has historically been interpreted as a β-vibrational band.[10][11] This corresponds to collective oscillations in the quadrupole deformation along the symmetry axis. However, studies using multi-step Coulomb excitation have challenged the simple interpretation of this band as a pure multi-phonon β vibration.[1][10][11]

- Gamma-Vibrational Band: A $K\pi = 2^+$ band is also observed, which is understood as a γ-vibrational band.[12] This corresponds to collective quadrupole oscillations that break the axial symmetry of the nucleus.

- Shape Coexistence: A key feature of ^{152}Sm is the evidence for shape coexistence, where states corresponding to different nuclear shapes (e.g., a near-spherical and a deformed shape) coexist at similar energies and mix with each other.[1][4][13] This mixing is crucial for accurately describing the electromagnetic transition properties between the different bands.

Quantitative Nuclear Data

The structural properties of ^{152}Sm are quantified through various experimental observables, including energy levels, spin-parity assignments, electromagnetic transition probabilities, and deformation parameters.

Table 1: Energy Levels of Low-Lying States in ^{152}Sm

This table summarizes the excitation energies and spin-parity assignments (Jπ) for the members of the ground-state band and the first excited $K\pi = 0^+$ (beta) band.

Band	Spin-Parity (Jπ)	Excitation Energy (keV)
Ground-State	0^+	0
2^+	121.78	
4^+	366.46	
6^+	706.89	
8^+	1125.46	
Beta ($K\pi=0^+_2$)	0^+	684.77
2^+	810.46	
4^+	1022.9	

Data compiled from references[8][9][14].

Table 2: Selected B(E2) Transition Probabilities in ^{152}Sm

Reduced electric quadrupole transition probabilities, B(E2), are a sensitive measure of nuclear collectivity and deformation. They are typically given in Weisskopf units (W.u.) or e^2b^2.

Transition	B(E2) Value (e^2b^2)	Reference
$2^+_1 \rightarrow 0^+_1$	0.735 (15)	[15]
$4^+_1 \rightarrow 2^+_1$	1.05 (7)	[15]
$2^+_2 (\beta) \rightarrow 0^+_1$	0.0125 (9)	[15]
$2^+_2 (\beta) \rightarrow 2^+_1$	0.024 (3)	[15]
$0^+_2 (\beta) \rightarrow 2^+_1$	0.075 (5)	[10]

Table 3: Nuclear Deformation Parameters for ^{152}Sm

The quadrupole (β_2) and hexadecapole (β_4) deformation parameters describe the shape of the nucleus.

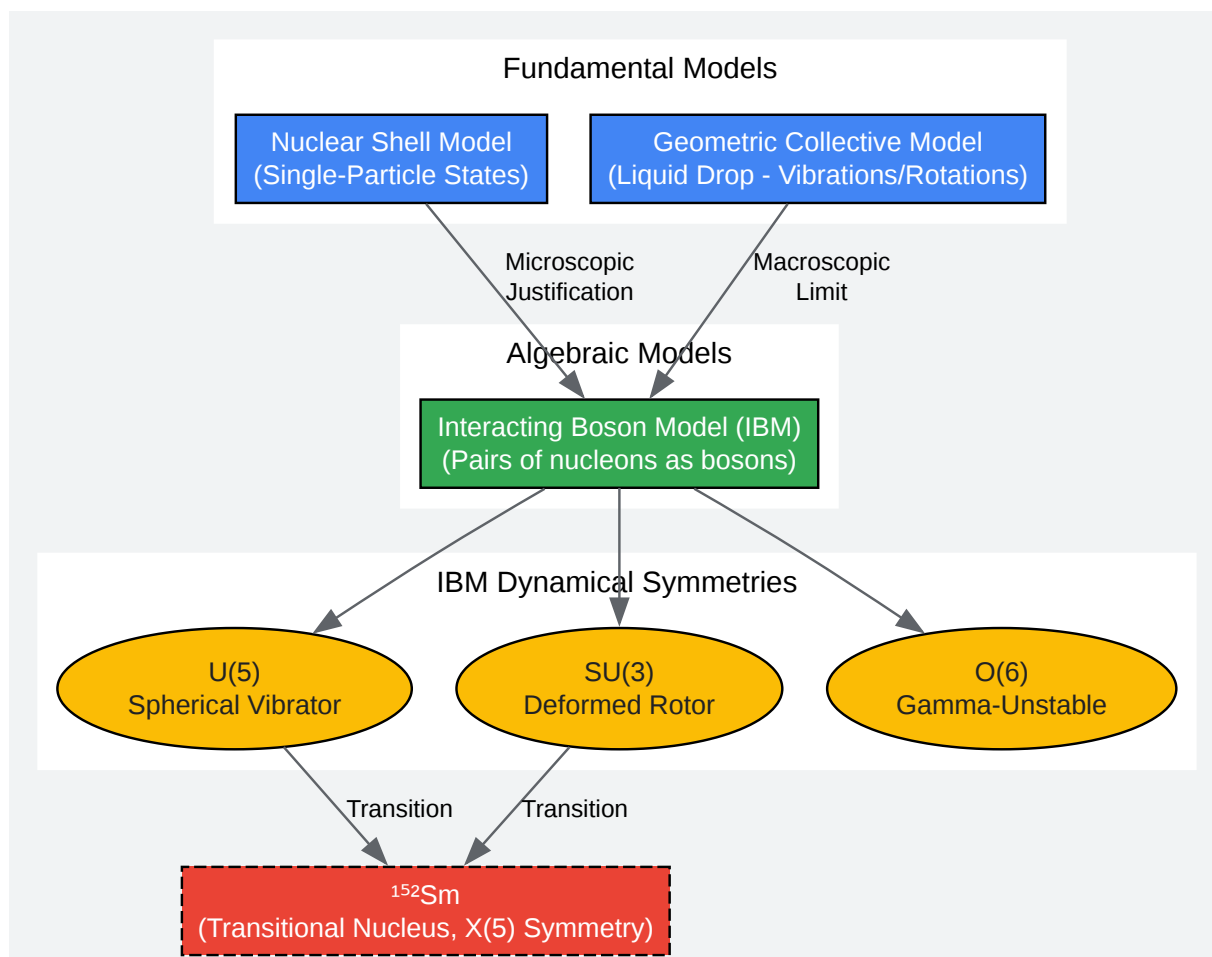| Parameter	Experimental Value	Theoretical Model	Reference
β_2	0.299	(Derived from B(E2))	[7]
β_2	0.25	Woods-Saxon Potential	[6][16]
β_4	0.052	Woods-Saxon Potential	[16][17]

Theoretical Interpretation

To understand the complex structure of ^{152}Sm, several theoretical models are employed.

The Interacting Boson Model (IBM)

The Interacting Boson Model (IBM) is highly successful in describing the collective states of medium to heavy mass nuclei.[15][18] In this model, pairs of valence nucleons (protons or neutrons) are treated as bosons with angular momentum L=0 (s-bosons) or L=2 (d-bosons). [18][19] The Hamiltonian of the system is then constructed from interactions between these bosons. The proton-neutron version of the model (IBM-2) distinguishes between proton and neutron bosons.[15]

^{152}Sm is considered a prime example of a nucleus residing in a transitional region between the U(5) dynamical symmetry (describing spherical vibrators) and the SU(3) symmetry (describing axially symmetric rotors).[2][20] This transitional nature is well-captured by the IBM framework and is closely related to the X(5) critical point symmetry.[2]

Tech Support

Fundamental Models

Nuclear Shell Model
(Single-Particle States)

Geometric Collective Model
(Liquid Drop - Vibrations/Rotations)

Microscopic Justification

Macroscopic Limit

Algebraic Models

Interacting Boson Model (IBM)
(Pairs of nucleons as bosons)

IBM Dynamical Symmetries

U(5)
Spherical Vibrator

SU(3)
Deformed Rotor

O(6)
Gamma-Unstable

Transition

Transition

^{152}Sm
(Transitional Nucleus, X(5) Symmetry)

Click to download full resolution via product page

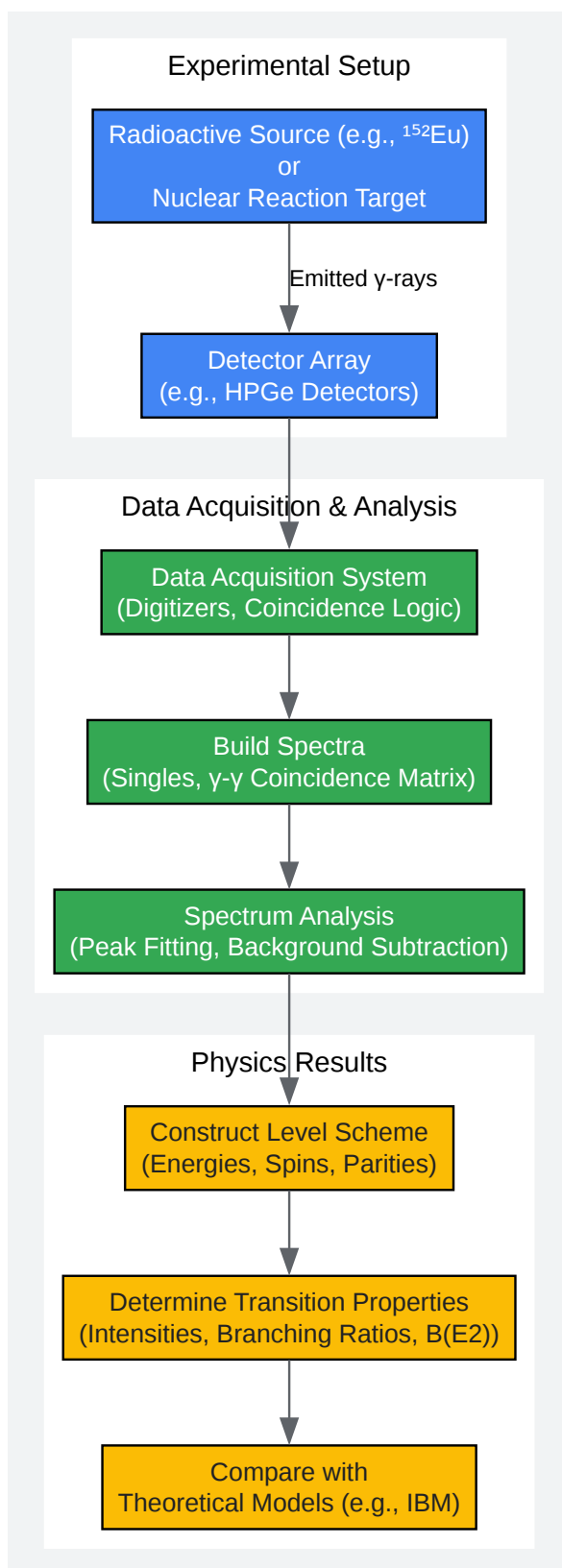Caption: Relationship between nuclear models used to describe ^{152}Sm.

Experimental Protocols

The data on ^{152}Sm have been gathered through a variety of sophisticated experimental techniques over several decades.

Gamma-Ray Spectroscopy

Gamma-ray spectroscopy is a cornerstone technique for studying nuclear structure.[21] It involves the precise measurement of the energy and intensity of gamma rays emitted from excited nuclear states.

- Methodology: For ^{152}Sm, a common method is to study the gamma rays following the beta decay of ^{152}Eu.[22][23] A source of ^{152}Eu is placed near a high-resolution gamma-ray detector. As ^{152}Eu decays, it populates various excited states in ^{152}Sm, which then de-excite by emitting gamma rays. Modern experiments use arrays of high-purity germanium (HPGe) detectors, often surrounded by Compton suppression shields, to achieve high sensitivity and energy resolution.[23] By analyzing gamma-gamma coincidences (detecting two gamma rays in cascade simultaneously), a detailed level scheme of the nucleus can be constructed. [23][24]

- Data Analysis: The resulting gamma-ray spectrum consists of sharp peaks corresponding to specific transitions.[21] The position of each peak gives the transition energy, and its area gives the intensity. From this information, energy levels are determined, and branching ratios for the de-excitation of each level are calculated.

Experimental Setup

Radioactive Source (e.g., ^{152}Eu)
or
Nuclear Reaction Target

Emitted γ-rays

Detector Array
(e.g., HPGe Detectors)

Data Acquisition & Analysis

Data Acquisition System
(Digitizers, Coincidence Logic)

Build Spectra
(Singles, γ-γ Coincidence Matrix)

Spectrum Analysis
(Peak Fitting, Background Subtraction)

Physics Results

Construct Level Scheme
(Energies, Spins, Parities)

Determine Transition Properties
(Intensities, Branching Ratios, B(E2))

Compare with
Theoretical Models (e.g., IBM)

Click to download full resolution via product page

Caption: A typical workflow for a gamma-ray spectroscopy experiment.

Coulomb Excitation

Coulomb excitation is a powerful tool for probing the collective properties of nuclei without the complications of nuclear reactions.[25]

- Methodology: A beam of ions is accelerated to an energy below the Coulomb barrier (the energy required to overcome the electrostatic repulsion between the projectile and target nuclei) and directed at a target containing the nucleus of interest (or a beam of ^{152}Sm ions is used on a heavy target).[26] The interaction is purely electromagnetic. The passing projectile's electric field excites the target nucleus to low-lying collective states. The subsequent de-excitation gamma rays are detected, often in coincidence with the scattered particles.[25][26] Multi-step Coulomb excitation, where a nucleus is excited through several consecutive steps (e.g., $0^+ \rightarrow 2^+ \rightarrow 4^+$), is particularly effective for studying rotational bands. [1][11]

- Data Analysis: The cross-section (or probability) for exciting each state is measured. Since the electromagnetic interaction is well understood, these cross-sections can be directly related to the E2 (and other) matrix elements connecting the states, providing precise values for B(E2) transition strengths and spectroscopic quadrupole moments.[25]

Inelastic Scattering

Inelastic scattering experiments, such as neutron inelastic scattering (n,n'γ), provide complementary information.

- Methodology: A beam of monoenergetic particles (e.g., neutrons) impinges on a ^{152}Sm target. The incoming particle scatters inelastically, leaving the target nucleus in an excited state. The scattered particle's energy is reduced by the amount of the excitation energy. By detecting the emitted gamma rays from the de-excitation of ^{152}Sm, one can identify the populated states.[10]

- Data Analysis: This technique is less selective to purely collective states compared to Coulomb excitation but can populate a wider variety of states, including those of non-collective character. The analysis of the gamma-ray yields as a function of beam energy can provide information about the spin and parity of the excited states.

Tech Support
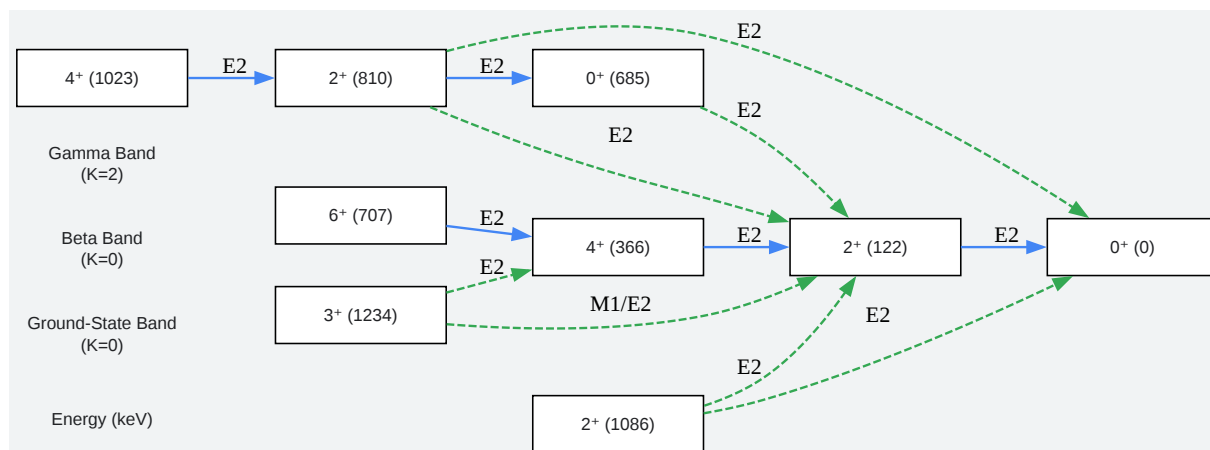
Click to download full resolution via product page

Caption: Simplified low-lying level scheme of ^{152}Sm.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. pubs.aip.org [pubs.aip.org]
- 2. sympnp.org [sympnp.org]
- 3. arxiv.org [arxiv.org]
- 4. researchgate.net [researchgate.net]
- 5. personal.soton.ac.uk [personal.soton.ac.uk]
- 6. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 7. ijsret.com [ijsret.com]

- 8. The energy (in keV) and spin-parity values E (JP) of the low lying excited states of a nucleus of mass number A = 152, are 122(2+), 366(4+), 707 (6+), and 1125(8+). It may be inferred that these energy levels correspond to a [doubtnut.com]

- 9. testbook.com [testbook.com]

- 10. researchgate.net [researchgate.net]

- 11. researchgate.net [researchgate.net]

- 12. BETA AND GAMMA VIBRATIONAL BANDS IN $sup 152$Sm AND $sup 154$Gd. (Journal Article) | OSTI.GOV [osti.gov]

- 13. worldscientific.com [worldscientific.com]

- 14. lnhb.fr [lnhb.fr]

- 15. researchgate.net [researchgate.net]

- 16. researchgate.net [researchgate.net]

- 17. researchgate.net [researchgate.net]

- 18. Interacting boson model - Wikipedia [en.wikipedia.org]

- 19. ific.uv.es [ific.uv.es]

- 20. arxiv.org [arxiv.org]

- 21. Gamma spectroscopy - Wikipedia [en.wikipedia.org]

- 22. researchgate.net [researchgate.net]

- 23. researchgate.net [researchgate.net]

- 24. pubs.aip.org [pubs.aip.org]

- 25. Low-Energy Coulomb Excitation for the Shell Model [mdpi.com]

- 26. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]

- To cite this document: BenchChem. [Ground state and excited states of 152Sm]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085415#ground-state-and-excited-states-of-152sm]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

Tech Support

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com